

CAS number and molecular weight of (3R)-3-Bromooxolane

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Compound of Interest

Compound Name: (3R)-3-Bromooxolane

Cat. No.: B2704957

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[2] (R)-3-Bromotetrahydrofuran | C₄H₇BrO | ChemSpider (R)-3-Bromotetrahydrofuran. C₄H₇BrO. Structure. 2D 3D. Molar Mass. 151.001 g/mol . Names. (R)-3-Bromotetrahydrofuran; (R)-3-bromo-oxolane; (3R)-3 ... --INVALID-LINK-- (R)-3-Bromotetrahydrofuran 87494-68-8 - ChemNet (R)-3-Bromotetrahydrofuran,cas:87494-68-8,MF:C₄H₇BrO,MW:151.01,EINECS:681-306-6,MDL Number:MFCD02179373,Mol File:87494-68-8.mol. --INVALID-LINK-- (3R)-3-Bromotetrahydrofuran | C₄H₇BrO - PubChem (3R)-3-Bromotetrahydrofuran. C₄H₇BrO. CID 5362432. (3R)-3-bromo-oxolane. 3-Bromotetrahydrofuran ... Molecular Weight. 151.00 g/mol . Computed by PubChem 2.2 ... --INVALID-LINK-- **(3R)-3-Bromooxolane** | 87494-68-8 | Biosynth For R&D Use Only. Not for drug, household, or other uses. Molecular Weight. 151.00. Formula. C₄H₇BrO. CAS Number. 87494-68-8. MDL Number. MFCD02179373. --INVALID-LINK-- **(3R)-3-BROMOOXOLANE** | C₄H₇BrO - Fishersci **(3R)-3-BROMOOXOLANE**. CAS #, 87494-68-8. Molecular Formula, C₄H₇BrO. Molecular Weight, 151.01. --INVALID-LINK-- (R)-3-BROMOTETRAHYDROFURAN | A16198 | Alfa Aesar (R)-3-BROMOTETRAHYDROFURAN. Stock No.: A16198. CAS-No.: 87494-68-8. Molecular Formula: C₄H₇BrO. Molecular Weight: 151.01 ... --INVALID-LINK-- (3R)-3-Bromotetrahydrofuran 87494-68-8 | Tokyo Chemical Industry Product Number: B3706; Product Name: (3R)-3-Bromotetrahydrofuran; CAS RN: 87494-68-8; MDL Number: MFCD02179373; Molecular Formula: C₄H₇BrO; Molecular Weight: ... --INVALID-LINK-- (3R)-3-Bromotetrahydrofuran | CAS 87494-68-8 - J&K Scientific (3R)-3-Bromotetrahydrofuran(87494-68-8) is a chemical substance, its chemical formula is C₄H₇BrO, molecular weight is 151, the purity is 97%, ... --INVALID-LINK-- (3R)-3-Bromotetrahydrofuran | CAS 87494-68-8 | SCBT - Santa Cruz ... (3R)-3-Bromotetrahydrofuran is a chemical. ... CAS Number: 87494-68-8. Molecular Weight: 151.00. Molecular Formula: C₄H₇BrO. --INVALID-LINK-- (3R)-3-Bromotetrahydrofuran | CAS: 87494-68-8 - LGC Standards Chemical properties.

CAS: 87494-68-8. Formula: C₄H₇BrO. Molecular weight: 151.01. --INVALID-LINK-- (3R)-3-Bromotetrahydrofuran | 87494-68-8 | Carbosynth (3R)-3-Bromotetrahydrofuran. CAS Number: 87494-68-8. Molecular Formula: C₄H₇BrO. Molecular Weight: 151.00. --INVALID-LINK-- (3R)-3-Bromotetrahydrofuran - Simson Pharma Limited (3R)-3-Bromotetrahydrofuran. CAS Number. 87494-68-8. Chemical Name. (3R)-3-Bromotetrahydrofuran. Molecular Formula. C₄H₇BrO. Molecular Weight. 151.01. --INVALID-LINK-- (R)-3-Bromotetrahydrofuran | CAS 87494-68-8 | Apollo Scientific CAS number: 87494-68-8; Molecular weight: 151.01; Molecular formula: C₄H₇BrO; Synonyms: **(3R)-3-BROMOOXOLANE**; Appearance: Colourless to pale yellow liquid ... --INVALID-LINK-- (3R)-3-Bromotetrahydrofuran - Toronto Research Chemicals (3R)-3-Bromotetrahydrofuran; CAS Number: 87494-68-8; Molecular Formula: C₄H₇BrO; Molecular Weight: 151.01 g/mol . --INVALID-LINK-- In-Depth Technical Guide to **(3R)-3-Bromooxolane**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the chemical properties and characteristics of **(3R)-3-Bromooxolane**, a key intermediate in various synthetic applications.

Core Chemical Data

(3R)-3-Bromooxolane, also known as (R)-3-Bromotetrahydrofuran, is a heterocyclic compound with the chemical formula C₄H₇BrO. Its physical and chemical properties are summarized in the table below.

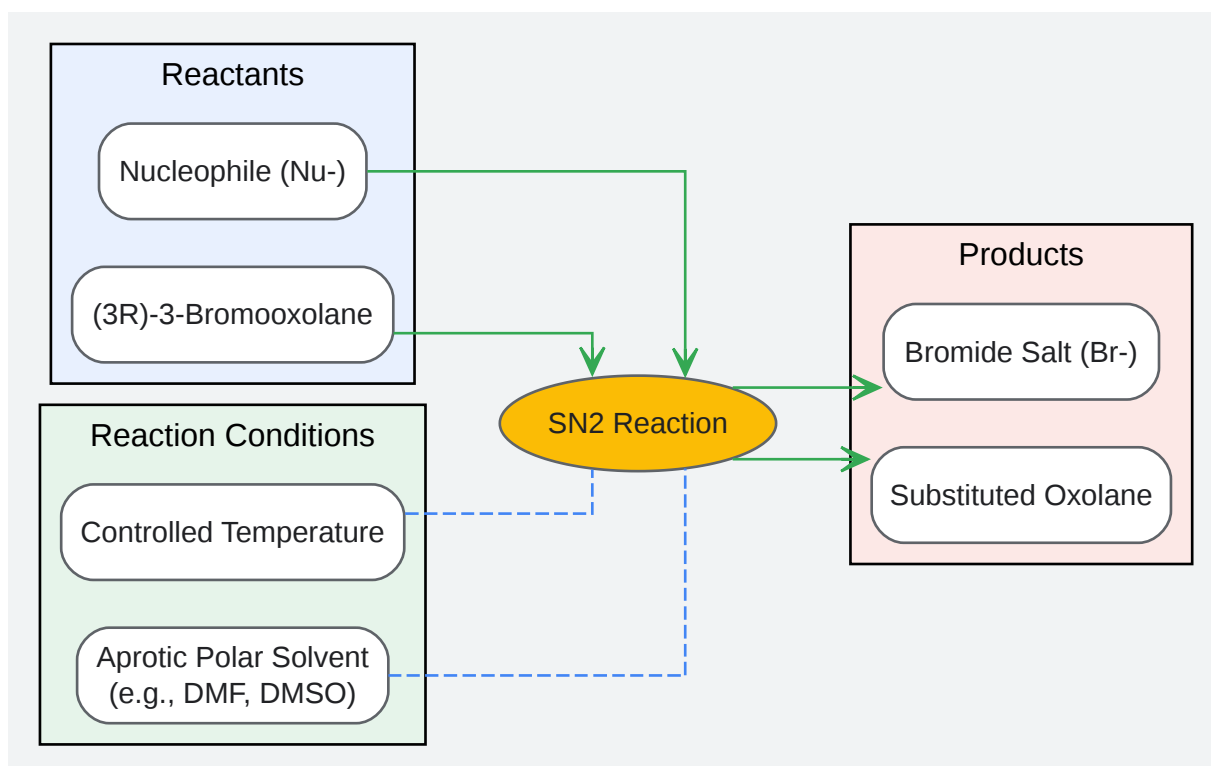
Property	Value	References
CAS Number	87494-68-8	
Molecular Weight	151.00 g/mol	
Alternate Molecular Weight	151.01 g/mol	
Molecular Formula	C ₄ H ₇ BrO	
Synonyms	(R)-3-Bromotetrahydrofuran, (3R)-3-bromo-oxolane	
Appearance	Colourless to pale yellow liquid	

Experimental Protocols & Applications

While specific, detailed experimental protocols for the use of **(3R)-3-Bromooxolane** are highly dependent on the target molecule and reaction scheme, its primary utility lies as a chiral building block in organic synthesis. It is frequently employed in the synthesis of pharmaceutical compounds and other complex organic molecules where the introduction of a specific stereocenter is crucial.

The reactivity of **(3R)-3-Bromooxolane** is dominated by the presence of the bromine atom, which serves as a good leaving group in nucleophilic substitution reactions. This allows for the introduction of a wide variety of functional groups at the 3-position of the oxolane ring with retention or inversion of stereochemistry, depending on the reaction conditions and the nucleophile used.

A general workflow for a nucleophilic substitution reaction involving **(3R)-3-Bromooxolane** is depicted below.

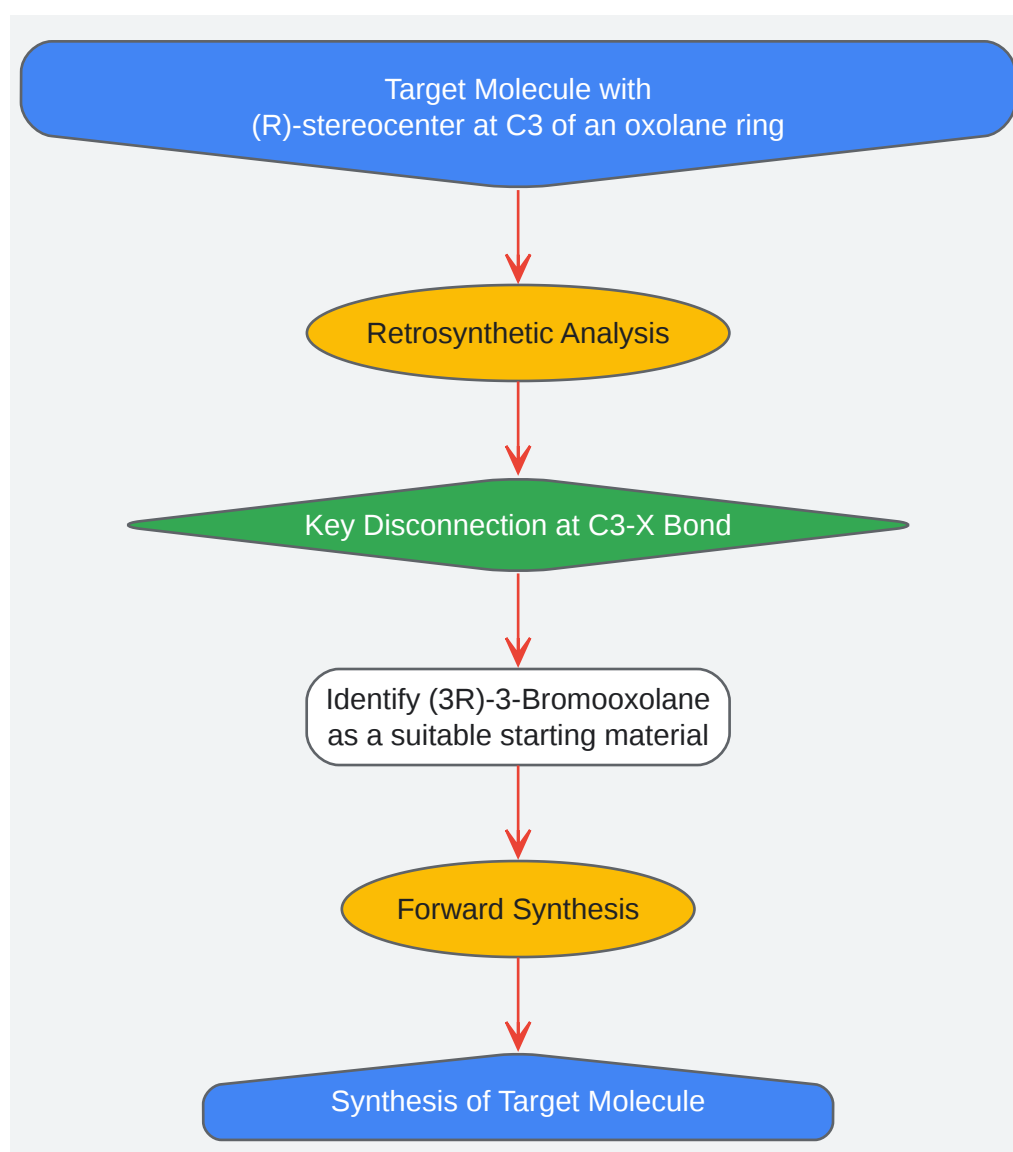


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Caption: Generalized workflow for a nucleophilic substitution reaction using **(3R)-3-Bromooxolane**.

Logical Relationships in Synthetic Strategy

The selection of **(3R)-3-Bromooxolane** as a starting material is guided by the desired stereochemistry of the final product. Its rigid oxolane ring and the defined stereocenter at the 3-position make it a valuable precursor for creating complex chiral molecules. The logical decision-making process for incorporating this building block into a synthetic route is illustrated below.



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Caption: Decision-making process for utilizing **(3R)-3-Bromooxolane** in a synthetic strategy.

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